

# physical and chemical properties of Methyl 5-(hydroxymethyl)furan-2-carboxylate

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## Compound of Interest

Compound Name: Methyl 5-(hydroxymethyl)furan-2-carboxylate

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## An In-depth Technical Guide on Methyl 5-(hydroxymethyl)furan-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Methyl 5-(hydroxymethyl)furan-2-carboxylate** (M5HFC) is a furan derivative that has garnered significant interest within the scientific community.[1] First identified as a toxin produced by the fungus *Curvularia lunata*, the causative agent of maize leaf spot, it has since been isolated from other natural sources, including *Antrodia camphorata* and the bacterium *Streptomyces* sp.[1] Subsequent research has revealed its potential as a versatile pharmacophore, exhibiting a range of biological activities including anti-inflammatory, antibacterial, and cytotoxic effects against various cancer cell lines.[1][2] This technical guide provides a comprehensive overview of the physical and chemical properties, spectral data, synthesis protocols, and biological activities of **Methyl 5-(hydroxymethyl)furan-2-carboxylate**, serving as a vital resource for researchers in medicinal chemistry and drug development.

### Physical and Chemical Properties

**Methyl 5-(hydroxymethyl)furan-2-carboxylate** is a carboxylic ester and is functionally related to 2-furoic acid.[3] It exists as a solid at room temperature.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>4</sub>	[3]
Molecular Weight	156.14 g/mol	[3]
CAS Number	36802-01-4	[3]
Appearance	Pale Yellow Solid	
Melting Point	Not explicitly stated for the methyl ester. The related carboxylic acid has a melting point of 247°C (decomposition).[4]	
Boiling Point	Not explicitly stated for the methyl ester. The related carboxylic acid has a boiling point of 349.4°C at 760 mmHg. [4]	
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide.[5]	
UV/Vis (λ <sub>max</sub> )	254 nm	[5]
Stability	The compound may change color from yellow to brown after being left in a refrigerator without solvent for a few days. [1][6] It is also noted to be light-sensitive and should be stored under an inert gas.	

## Spectral Data

The structural elucidation of **Methyl 5-(hydroxymethyl)furan-2-carboxylate** is supported by various spectroscopic techniques.

Spectroscopy	Data	Source
<sup>1</sup> H NMR (in MeOD)	δ 1.77 (2H, qui, J = 6.8 Hz, CH <sub>2</sub> -2'), 2.72 (2H, t, J = 6.9 Hz, CH <sub>2</sub> -3'), 3.43 (2H, t, J = 6.9 Hz, CH <sub>2</sub> -1'), 4.59 (2H, s, OCH <sub>2</sub> ), 6.47 (1H, d, J = 3.4 Hz, furan), 7.06 (1H, d, J = 3.4 Hz, furan)	[1]
<sup>13</sup> C NMR (in MeOD)	δ 31.76, 36.04, 38.21, 56.05, 108.96, 114.58, 146.94, 157.42, 159.65	[1]
IR (ART, cm <sup>-1</sup> )	3270, 3050, 2925, 2851, 1628, 1595, 1555, 1456, 1339, 1227, 1096, 1009, 795, 740, 583	[1]
HR-ESI MS	Calculated for C <sub>9</sub> H <sub>15</sub> N <sub>2</sub> O <sub>3</sub> [M+H] <sup>+</sup> 199.1083, found 199.1072 (for a derivative)	[1]

## Experimental Protocols

### Synthesis of Methyl 5-(hydroxymethyl)furan-2-carboxylate

A common synthetic route starts from furfuryl alcohol and proceeds through several steps including formylation, oxidation, and esterification.[1]

#### Step 1: Formylation of Furfuryl Alcohol (Vilsmeier-Haack Reaction)

- Furfuryl alcohol is converted to 5-(hydroxymethyl)furaldehyde.[1] This reaction typically involves the use of a formylating agent like a mixture of phosphorus oxychloride (POCl<sub>3</sub>) and dimethylformamide (DMF).[6]

### Step 2: O-acylation and Pinnick Oxidation

- The hydroxyl group of 5-(hydroxymethyl)furaldehyde is protected via O-acylation.<sup>[1]</sup>
- The aldehyde is then oxidized to a carboxylic acid using the Pinnick oxidation method.<sup>[1]</sup>

### Step 3: Esterification

- The resulting 5-(acetoxymethyl)furan-2-carboxylic acid is subjected to esterification under acidic conditions to yield the final product, **Methyl 5-(hydroxymethyl)furan-2-carboxylate**.<sup>[1]</sup>

### Purification:

- The crude product is typically purified by flash column chromatography on silica gel.<sup>[1]</sup> Thin-layer chromatography (TLC) on Merck silica plates 60 F254 is used to monitor the progress of the reactions.<sup>[1]</sup>



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*Synthetic pathway for **Methyl 5-(hydroxymethyl)furan-2-carboxylate**.*

## Biological Activity Assays

### Cytotoxicity Assay (MTT Assay):

- The cytotoxicity of **Methyl 5-(hydroxymethyl)furan-2-carboxylate** and its derivatives is evaluated against various cell lines, such as HeLa (human cervical carcinoma), HepG2 (human liver carcinoma), and Vero (normal kidney cells from an African green monkey), using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.<sup>[1]</sup>
- The IC<sub>50</sub> values, which represent the concentration of the compound required to inhibit 50% of cell growth, are determined from these assays.<sup>[6]</sup>

### Antibacterial Activity Assay:

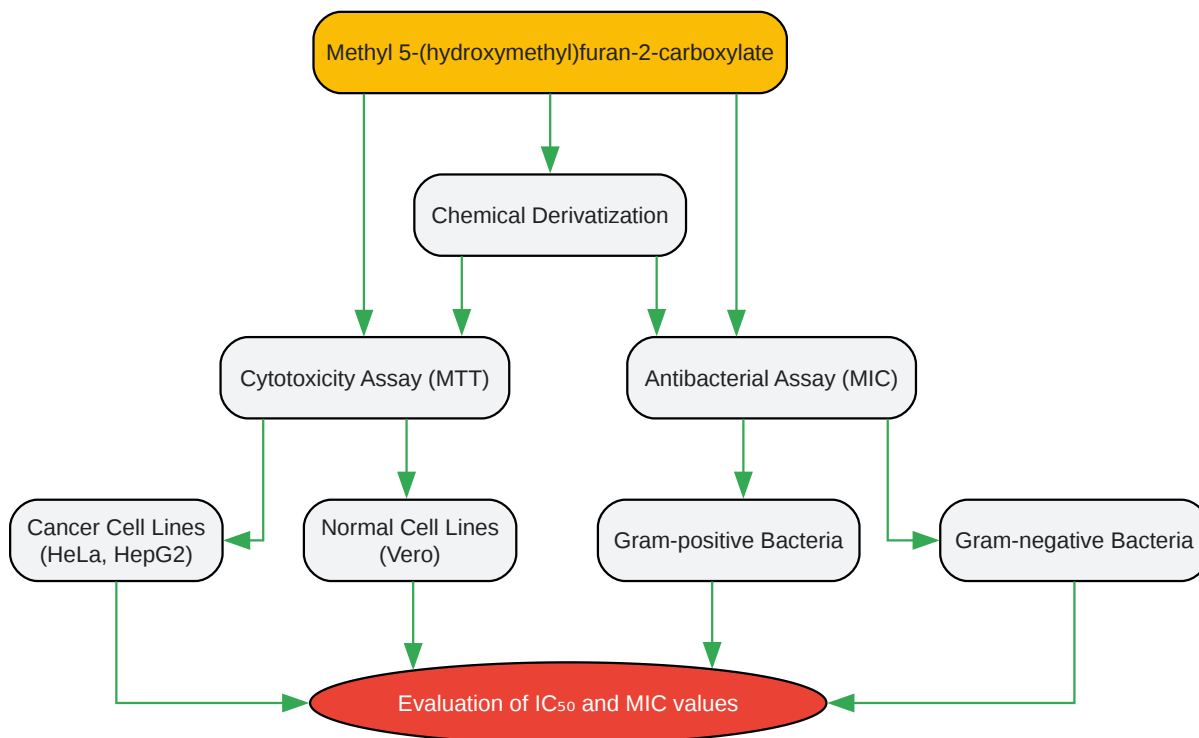
- The antibacterial activity is assessed against both Gram-positive (e.g., *Staphylococcus aureus*, *Bacillus cereus*, *Bacillus subtilis*) and Gram-negative bacteria (e.g., *Escherichia coli*, *Salmonella Typhi*, *Serratia marcescens*, *Pseudomonas aeruginosa*).<sup>[2]</sup>
- The minimum inhibitory concentration (MIC) is determined, which is defined as the lowest concentration of the compound that prevents visible growth of the bacteria.<sup>[1]</sup>

## Biological Activity and Potential Applications

**Methyl 5-(hydroxymethyl)furan-2-carboxylate** has demonstrated a spectrum of biological activities, making it a compound of interest for drug discovery.

- **Anticancer Activity:** The compound has shown selective cytotoxicity against cancer cells.<sup>[2]</sup> For instance, it exhibited significant anticancer activity against HeLa and HepG2 cell lines with IC<sub>50</sub> values of 64.00 and 102.53 µg/mL, respectively.<sup>[2]</sup> In contrast, it showed weaker cytotoxicity against normal cell lines like LLC-MK2 and L929.<sup>[2]</sup>
- **Antibacterial Activity:** It displays high antibacterial activity against Gram-positive bacteria and moderate activity against Gram-negative bacteria.<sup>[2]</sup> One study reported a potent MIC of 1.00 µg/mL against *Staphylococcus aureus*.<sup>[1]</sup> The mechanism of action is believed to involve causing damage to the bacterial cell wall and membrane.<sup>[2]</sup>
- **Anti-inflammatory Activity:** The compound, isolated from *Antrodia camphorata*, has also been found to possess anti-inflammatory properties.<sup>[1]</sup>

The furan moiety is a common structural motif in many natural products and is considered an active pharmacophore.<sup>[1]</sup> The biological activities of **Methyl 5-(hydroxymethyl)furan-2-carboxylate** have prompted further research into synthesizing its derivatives to enhance its therapeutic potential.<sup>[1]</sup> For example, the introduction of a tryptamine group has been shown to increase anticancer activities.<sup>[1]</sup>



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*Workflow for evaluating the biological activity of M5HFC and its derivatives.*

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 5-(hydroxymethyl)furan-2-carboxylate** is associated with the following hazards:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]
- H302: Harmful if swallowed (in 50% of notifications).[3]

Standard laboratory safety precautions should be taken when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety goggles, and a lab coat.[7] Work should be conducted in a well-ventilated area.[8]

## Conclusion

**Methyl 5-(hydroxymethyl)furan-2-carboxylate** is a naturally occurring furan derivative with a compelling profile of biological activities. Its demonstrated efficacy against cancer cell lines and pathogenic bacteria, coupled with its amenability to chemical modification, positions it as a promising scaffold for the development of novel therapeutic agents. This guide provides a foundational repository of its chemical, physical, and biological properties to aid researchers and scientists in harnessing its potential for future drug discovery and development endeavors.

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